

Personal protective equipment for handling 2,3-Dibromopropionamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromopropionamide

Cat. No.: B076969

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Essential Safety and Handling Guide for 2,3-Dibromopropionamide

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **2,3-Dibromopropionamide**, tailored for research and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety.

Hazard Identification and Classification

2,3-Dibromopropionamide is a chemical that poses several health risks. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1]
- Skin Irritation (Category 2): Causes skin irritation.[1] Some notifications also indicate it can cause severe skin burns.[2]
- Eye Irritation (Category 2): Causes serious eye irritation.[1] Some reports classify it as causing severe eye damage.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]

Signal Word: Warning[1] or Danger[2]

Chemical and Physical Properties

A summary of the key quantitative data for **2,3-Dibromopropionamide** is provided below.

Property	Value	Source
Molecular Formula	C ₃ H ₅ Br ₂ NO	[2]
Molecular Weight	230.89 g/mol	[2]
Physical State	Solid. White to Almost white powder/crystal.	
Melting Point	131.0 to 136.0 °C	
Boiling Point	315.6 °C (Predicted)	[3]
Density	2.186 g/cm ³ (at 20 °C)	[1]
Solubility	Soluble in water.	[1]
LD50 Oral (Rat)	2,000 mg/kg	[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **2,3-Dibromopropionamide** to prevent exposure.

- Hand Protection: Wear impermeable and resistant gloves.[1] Given the lack of specific material recommendations in some safety data sheets, selecting gloves rated for protection against a broad range of chemicals is a prudent measure.
- Eye and Face Protection: Use chemical safety goggles or a face shield.[1] Eyewear must comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[4][5] Ensure that eyewash stations and safety showers are readily accessible near the workstation.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[4] [6] A lab coat is standard, and for tasks with a higher risk of splashes, flame-retardant

antistatic protective clothing should be considered.^[7]

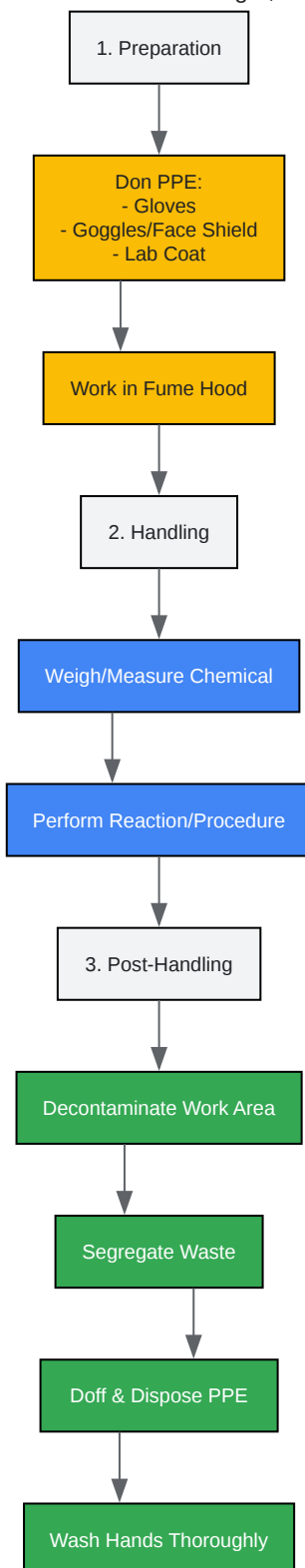
- Respiratory Protection: While some sources state it is not required under normal conditions^[1], a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if dust or aerosols are generated, or if irritation is experienced.^{[4][6]}

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **2,3-Dibromopropionamide** throughout your workflow.

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).
 - Work in a well-ventilated area, preferably within a chemical fume hood.^[8]
 - Assemble all necessary PPE and ensure it is in good condition.
 - Verify that an eyewash station and safety shower are unobstructed and functional.^[5]
- Handling:
 - Avoid breathing dust, fumes, or vapors.^[1]
 - Prevent all contact with eyes, skin, and clothing.^{[5][6]}
 - Do not eat, drink, or smoke in the handling area.^[7]
 - Keep the container tightly closed when not in use.^{[5][7]}
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling and before breaks.^{[1][7]}
 - Decontaminate all work surfaces after use.
 - Remove and properly store or dispose of contaminated PPE.

Standard Operating Procedure for Handling 2,3-Dibromopropionamide

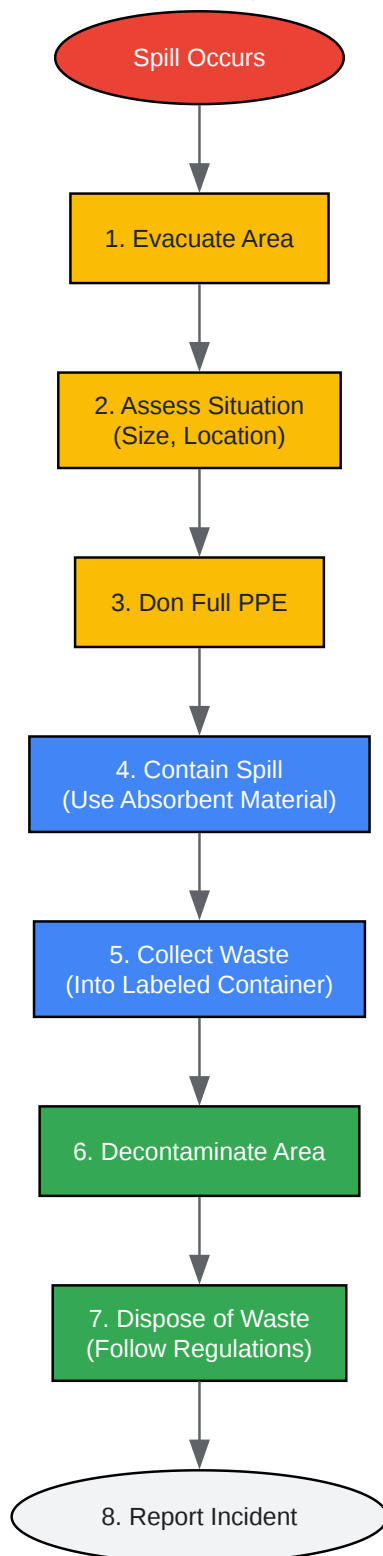
[Click to download full resolution via product page](#)Caption: Workflow for handling **2,3-Dibromopropionamide**.

Spill Management and Decontamination

In the event of a spill, immediate and correct action is critical to prevent exposure and environmental contamination.

- Evacuate: Immediately clear the area of all personnel not involved in the cleanup.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading. For liquid spills, use an inert absorbent material like sand, silica gel, or universal binder.[\[4\]](#)
- Clean-Up:
 - Wear full PPE as described above.
 - Carefully sweep or scoop up the absorbed material.[\[8\]](#)
 - Place the waste into a suitable, labeled, and closed container for disposal.[\[4\]](#)[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly with water and a suitable cleansing agent.[\[1\]](#)

Chemical Spill Response Plan

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- To cite this document: BenchChem. [Personal protective equipment for handling 2,3-Dibromopropionamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b076969#personal-protective-equipment-for-handling-2-3-dibromopropionamide>]

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